

An In-depth Technical Guide to 2-(2-Chlorophenyl)cyclopropanecarboxylic Acid

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Compound of Interest

Compound Name: 2-(2-Chlorophenyl)cyclopropanecarboxylic acid

Cat. No.: B049680

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CAS Number: 1181230-38-5

This technical guide provides a comprehensive overview of **2-(2-chlorophenyl)cyclopropanecarboxylic acid**, a key intermediate in the development of pharmaceutical compounds. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, synthesis, spectroscopic data, and biological significance.

Chemical and Physical Properties

2-(2-Chlorophenyl)cyclopropanecarboxylic acid is a cyclopropane derivative featuring a 2-chlorophenyl substituent. The presence of the strained cyclopropane ring and the chloro-substituted aromatic ring imparts unique chemical and physical properties that are pivotal to its role as a building block in medicinal chemistry. A summary of its key properties is presented in Table 1.

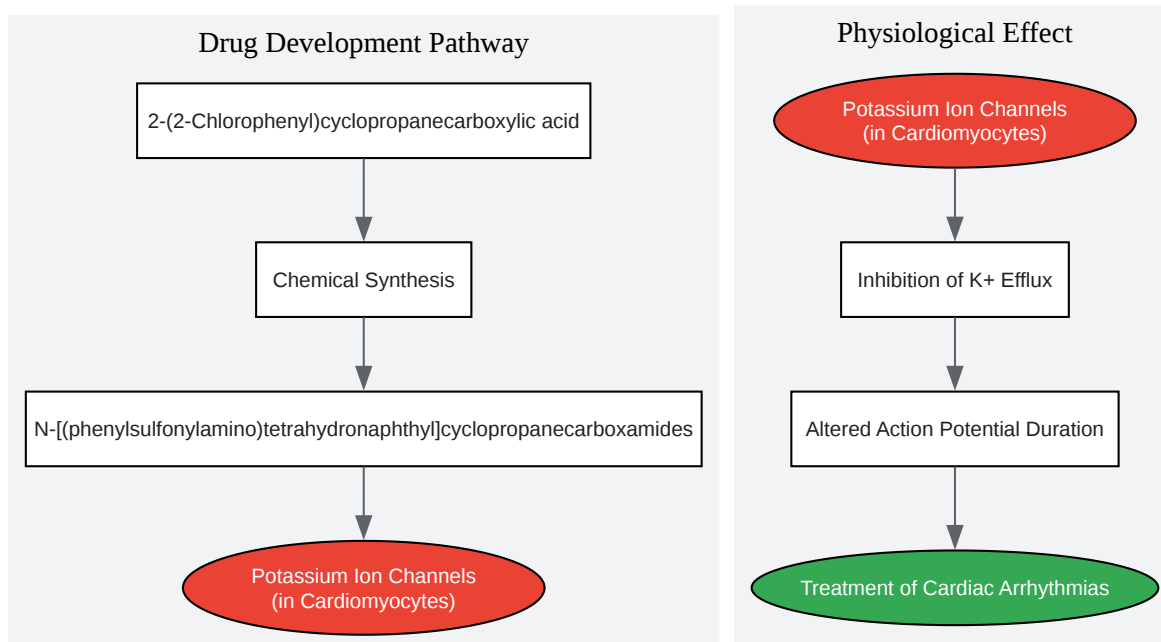
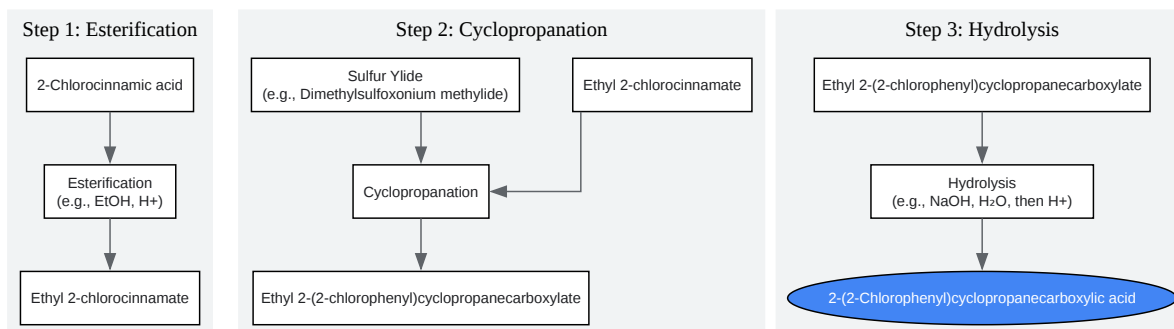
Property	Value
CAS Number	1181230-38-5
Molecular Formula	C ₁₀ H ₉ ClO ₂
Molecular Weight	196.63 g/mol
Appearance	White to off-white solid
Storage Temperature	Room Temperature, Sealed in Dry Conditions

Synthesis and Experimental Protocols

While a specific, detailed, peer-reviewed synthesis protocol for **2-(2-chlorophenyl)cyclopropanecarboxylic acid** (CAS 1181230-38-5) is not readily available in the public domain, its structure suggests that it can be synthesized through established methods for the preparation of 2-arylcyclopropanecarboxylic acids. A general and plausible synthetic approach is the cyclopropanation of a suitable olefin precursor.

One common method for the synthesis of similar cyclopropanecarboxylic acids involves the reaction of an α,β -unsaturated ester with a ylide, followed by hydrolysis. A conceptual experimental workflow is outlined below.

Conceptual Synthesis Workflow



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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(2-Chlorophenyl)cyclopropanecarboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at:

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